

4'-Hydroxy-biphenyl-3-carboxylic acid molecular weight

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Compound of Interest

Compound Name: 4'-Hydroxy-biphenyl-3-carboxylic acid

Cat. No.: B044642

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An In-Depth Technical Guide to 4'-Hydroxy-biphenyl-3-carboxylic Acid

This technical guide provides a comprehensive overview of **4'-Hydroxy-biphenyl-3-carboxylic acid**, tailored for researchers, scientists, and professionals in drug development. The document details the molecule's physicochemical properties, experimental protocols for its synthesis and analysis, and relevant safety information.

Core Molecular Properties

4'-Hydroxy-biphenyl-3-carboxylic acid, with the CAS Number 121629-21-8, is a biphenyl derivative characterized by a carboxylic acid group and a hydroxyl group on separate phenyl rings.^{[1][2]} Its official IUPAC name is 3-(4-hydroxyphenyl)benzoic acid.^[2] This compound is of interest in various research fields due to its structural motifs, which are common in biologically active molecules.

Physicochemical Data Summary

The fundamental quantitative properties of **4'-Hydroxy-biphenyl-3-carboxylic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₀ O ₃	[1] [2]
Molecular Weight	214.22 g/mol	[1] [2] [3]
Exact Mass	214.062994177 Da	[2] [3]
CAS Number	121629-21-8	[1] [2]
IUPAC Name	3-(4-hydroxyphenyl)benzoic acid	[2]
Common Synonyms	4'-Hydroxybiphenyl-3-carboxylic acid	[2]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific research. The following sections provide protocols for the synthesis and analytical determination of biphenyl carboxylic acid derivatives, adapted from established methods.

Synthesis Protocol: Suzuki Coupling Approach

A common method for synthesizing biphenyl compounds is the Suzuki coupling reaction. This protocol outlines a general workflow for the synthesis of **4'-Hydroxy-biphenyl-3-carboxylic acid** from commercially available precursors.

Objective: To synthesize **4'-Hydroxy-biphenyl-3-carboxylic acid** via a palladium-catalyzed Suzuki coupling reaction.

Materials:

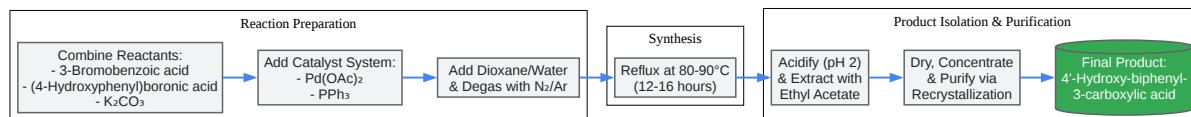
- 3-Bromobenzoic acid
- (4-Hydroxyphenyl)boronic acid
- Palladium(II) acetate (Pd(OAc)₂)
- Triphenylphosphine (PPh₃)

- Potassium carbonate (K_2CO_3)
- Solvent: 1,4-Dioxane and Water (4:1 mixture)
- Hydrochloric acid (HCl), 1M solution
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Nitrogen or Argon gas supply

Procedure:

- Reaction Setup: In a round-bottom flask, combine 3-bromobenzoic acid (1.0 eq), (4-hydroxyphenyl)boronic acid (1.2 eq), and potassium carbonate (3.0 eq).
- Catalyst Addition: Add palladium(II) acetate (0.02 eq) and triphenylphosphine (0.08 eq) to the flask.
- Solvent and Degassing: Add the 1,4-dioxane/water solvent mixture. Degas the mixture by bubbling nitrogen or argon through it for 15-20 minutes to create an inert atmosphere.
- Reaction: Heat the mixture to reflux (approximately 80-90°C) and maintain for 12-16 hours with constant stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Acidify the solution to a pH of ~2 using 1M HCl, which will precipitate the carboxylic acid product.
- Extraction: Extract the aqueous mixture three times with ethyl acetate.
- Washing: Combine the organic layers and wash sequentially with water and then brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

- Purification: Purify the resulting crude solid by recrystallization or column chromatography to obtain pure **4'-Hydroxy-biphenyl-3-carboxylic acid**.



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Diagram 1: Suzuki Coupling Synthesis Workflow.

Analytical Protocol: RP-HPLC Quantification

To determine the purity and concentration of **4'-Hydroxy-biphenyl-3-carboxylic acid**, a Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is suitable.[4][5]

Objective: To quantify the concentration and assess the purity of a sample containing **4'-Hydroxy-biphenyl-3-carboxylic acid**.

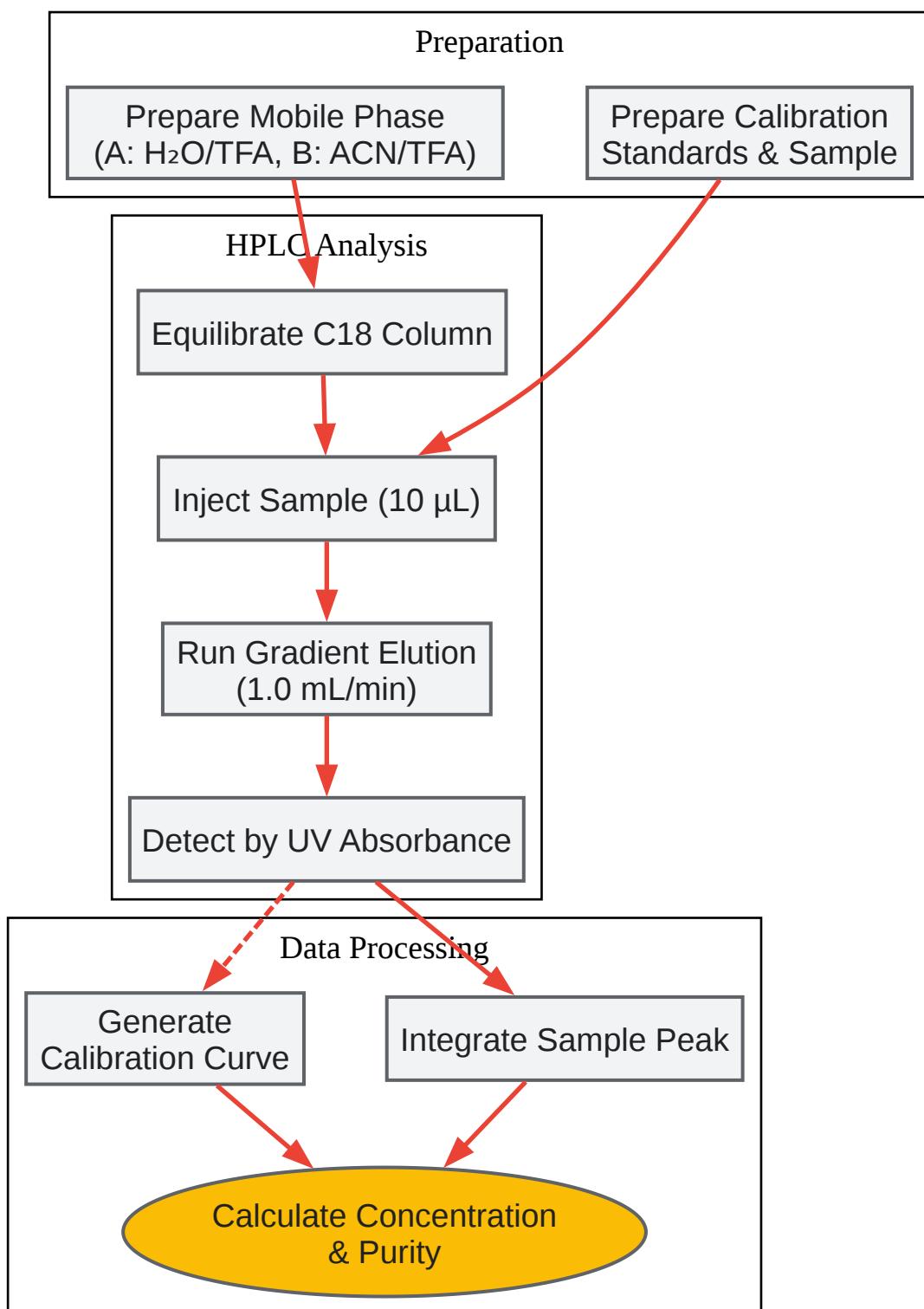
Instrumentation & Materials:

- HPLC system with a UV detector
- C18 analytical column (e.g., 4.6 x 250 mm, 5 μ m particle size)
- Mobile Phase A: Water with 0.1% Trifluoroacetic acid (TFA)
- Mobile Phase B: Acetonitrile with 0.1% Trifluoroacetic acid (TFA)
- Reference standard of **4'-Hydroxy-biphenyl-3-carboxylic acid**
- Sample dissolved in a suitable solvent (e.g., Acetonitrile/Water)

Procedure:

- Standard Preparation: Prepare a stock solution of the reference standard at a known concentration (e.g., 1 mg/mL). Create a series of calibration standards by serial dilution.
- Sample Preparation: Dissolve the sample to be analyzed in the mobile phase or a compatible solvent to an expected concentration within the calibration range. Filter the sample through a 0.22 μ m syringe filter.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 10 μ L
 - Detection Wavelength: Set based on the UV absorbance maximum of the compound (typically determined by a UV scan).
 - Column Temperature: 30°C
 - Gradient Elution:
 - 0-2 min: 10% B
 - 2-15 min: Linear gradient from 10% to 90% B
 - 15-17 min: Hold at 90% B
 - 17-18 min: Return to 10% B
 - 18-25 min: Re-equilibration at 10% B
- Data Analysis:
 - Run the calibration standards to generate a calibration curve (Peak Area vs. Concentration).
 - Inject the sample and record the chromatogram.

- Identify the peak for **4'-Hydroxy-biphenyl-3-carboxylic acid** based on its retention time compared to the standard.
- Calculate the concentration in the sample using the calibration curve. Purity can be assessed by the area percentage of the main peak relative to all peaks in the chromatogram.



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Diagram 2: RP-HPLC Analytical Workflow.

Biological and Chemical Activity

4'-Hydroxy-biphenyl-3-carboxylic acid is noted for its acidic character and its ability to act as a potent regulator of the mesomorphic properties of other molecules like 3-hydroxybenzoic acid. It has also been shown to induce dehydrogenation reactions with certain polyfluoroalkyl compounds, highlighting its chemical reactivity. While specific signaling pathway interactions are not extensively documented in public literature, the biphenyl scaffold is a well-known privileged structure in medicinal chemistry, appearing in numerous FDA-approved drugs. Its structural similarity to other biologically active compounds suggests potential for further investigation in drug discovery programs.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4'-Hydroxy-biphenyl-3-carboxylic acid** is associated with the following hazards:

- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[2][3]

Standard laboratory safety precautions should be taken when handling this compound. This includes the use of personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood.

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